

High-performance liquid chromatography (HPLC) method for 4-Heptylaniline

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Compound of Interest

Compound Name: 4-Heptylaniline

CAS No.: 37529-27-4

Cat. No.: B1295431

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An Application Note and Protocol for the High-Performance Liquid Chromatography (HPLC) Analysis of **4-Heptylaniline**

Application Note

Introduction

4-Heptylaniline is an organic compound used as an intermediate in the synthesis of various materials, including liquid crystals and pharmaceuticals.[1][2] Accurate and reliable quantification of **4-Heptylaniline** is crucial for quality control during its production and for its use in further applications. High-Performance Liquid Chromatography (HPLC) with UV detection is a widely used analytical technique for the determination of aniline and its derivatives due to its specificity, sensitivity, and robustness.[3] This application note presents a reversed-phase HPLC (RP-HPLC) method for the quantitative analysis of **4-Heptylaniline**. The described method is suitable for researchers, scientists, and professionals involved in drug development and chemical manufacturing who require a reliable analytical procedure for this compound.

Chromatographic Principle

The separation of **4-Heptylaniline** is achieved on a C18 stationary phase. The mobile phase consists of an organic solvent (acetonitrile) and an aqueous buffer. The long alkyl chain of **4-Heptylaniline** provides significant hydrophobicity, leading to its retention on the nonpolar C18 column. The basicity of the aniline group necessitates the use of a slightly acidic mobile phase to ensure consistent protonation and to prevent peak tailing, thereby achieving symmetrical peak shapes and reproducible retention times. Detection is performed using a UV detector, as the aromatic ring of **4-Heptylaniline** exhibits strong absorbance in the ultraviolet region.

Method Summary

This method outlines the isocratic elution of **4-Heptylaniline** on a C18 HPLC column with a mobile phase of acetonitrile and water containing 0.1% formic acid. Quantification is achieved by monitoring the UV absorbance at 254 nm. The method is demonstrated to be linear, precise, and accurate over a defined concentration range.

Experimental Protocols

1. Materials and Reagents

- **4-Heptylaniline** (purity $\geq 98\%$)
- Acetonitrile (HPLC grade)
- Water (HPLC grade or Milli-Q)
- Formic acid (analytical grade)
- Methanol (HPLC grade, for sample preparation)

2. Instrumentation and Chromatographic Conditions

- HPLC System: A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector.
- Column: C18, 5 μm particle size, 4.6 mm I.D. x 150 mm length

- Mobile Phase: Acetonitrile : Water (70:30, v/v) with 0.1% Formic Acid
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 254 nm
- Injection Volume: 10 µL
- Run Time: 10 minutes

3. Preparation of Solutions

- Mobile Phase Preparation: To prepare 1 L of the mobile phase, mix 700 mL of acetonitrile with 300 mL of HPLC-grade water. Add 1 mL of formic acid and mix thoroughly. Degas the solution using sonication or vacuum filtration before use.
- Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of **4-Heptylaniline** and transfer it to a 100 mL volumetric flask. Dissolve and dilute to the mark with methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 100 µg/mL. These solutions are used to construct the calibration curve.
- Sample Preparation: Accurately weigh the sample containing **4-Heptylaniline** and dissolve it in a suitable volume of methanol. Dilute the solution with the mobile phase to a concentration that falls within the linear range of the calibration curve. Filter the final solution through a 0.45 µm syringe filter before injection.

4. Method Validation

The analytical method should be validated according to standard guidelines to ensure its suitability for the intended purpose. The following parameters should be assessed:

- System Suitability: Inject the standard solution five times and evaluate the relative standard deviation (RSD) of the retention time and peak area, as well as the tailing factor and the number of theoretical plates.

- **Linearity:** Construct a calibration curve by plotting the peak area against the concentration of the working standard solutions. Perform a linear regression analysis and determine the correlation coefficient (r^2).
- **Accuracy:** Perform recovery studies by spiking a placebo or a known matrix with known amounts of **4-Heptylaniline** at different concentration levels (e.g., 80%, 100%, and 120% of the target concentration).
- **Precision:** Assess the repeatability (intra-day precision) and intermediate precision (inter-day precision) by analyzing multiple preparations of a homogeneous sample.
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** Determine the LOD and LOQ based on the signal-to-noise ratio or the standard deviation of the response and the slope of the calibration curve.

Data Presentation

Table 1: System Suitability Parameters

Parameter	Acceptance Criteria	Observed Value
Retention Time RSD	$\leq 1.0\%$	0.3%
Peak Area RSD	$\leq 2.0\%$	0.8%
Tailing Factor	≤ 2.0	1.2
Theoretical Plates	≥ 2000	5500

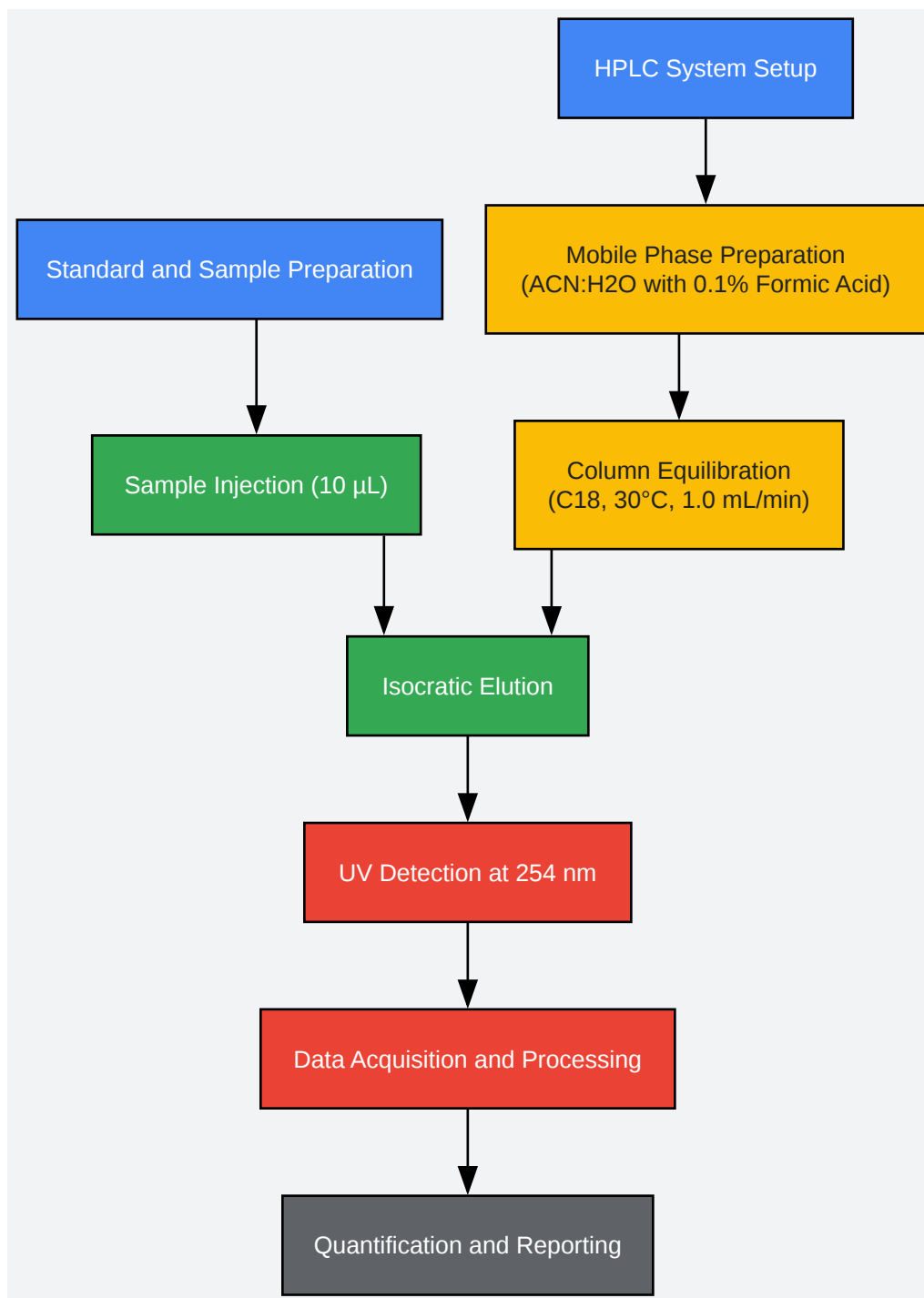
Table 2: Linearity Data

Concentration (µg/mL)	Peak Area (arbitrary units)
1	15,234
5	76,170
10	151,980
25	380,500
50	759,800
100	1,521,000
Linear Regression	
Slope	15200
Intercept	150
Correlation Coefficient (r ²)	0.9998

Table 3: Accuracy and Precision Data

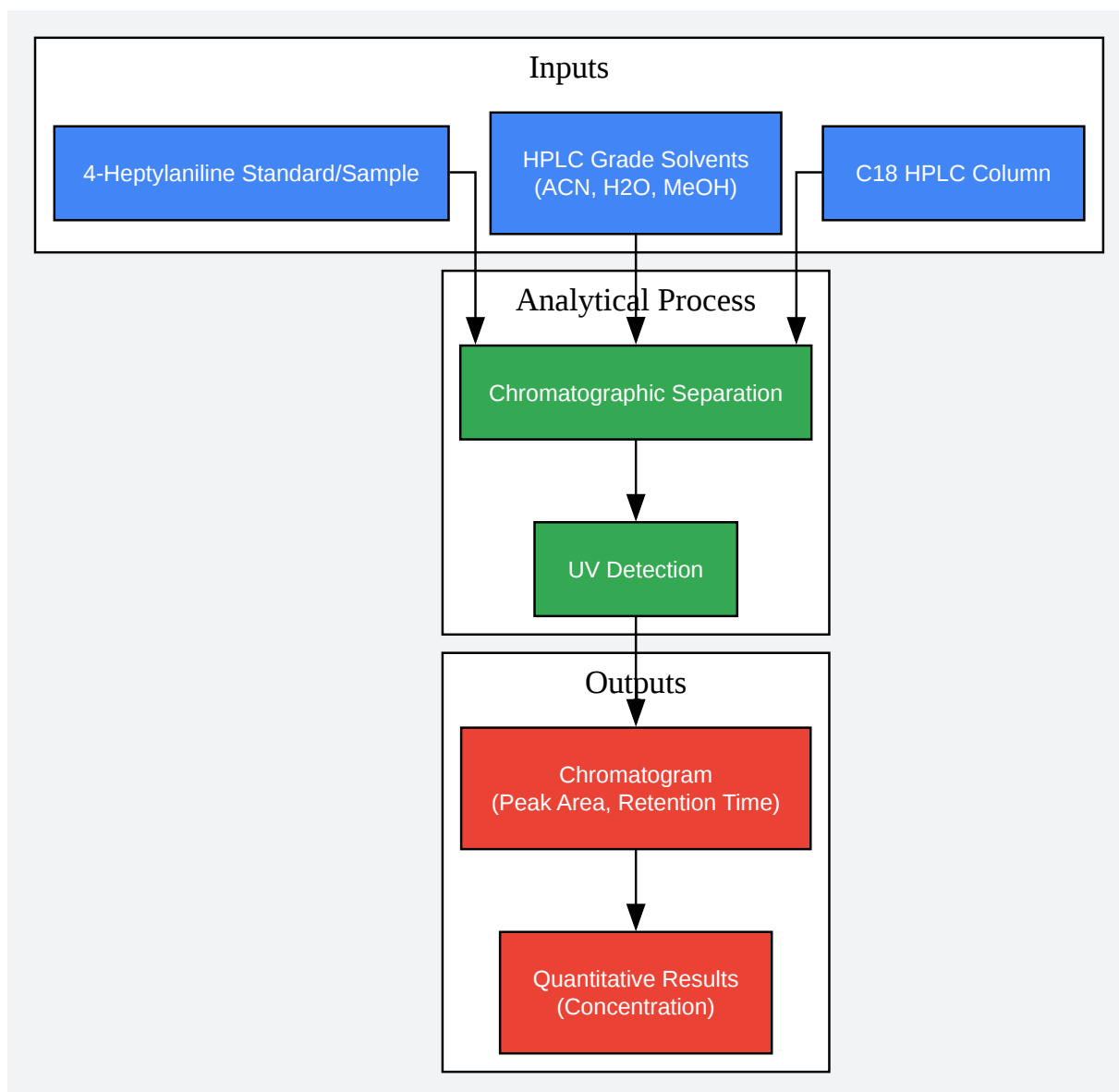
Spiked Level	Concentration (µg/mL)	Recovery (%)	Intra-day RSD (%) (n=6)	Inter-day RSD (%) (n=6)
80%	40	99.5	1.1	1.5
100%	50	100.8	0.9	1.3
120%	60	101.2	1.0	1.4

Visualizations



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Caption: Experimental workflow for the HPLC analysis of **4-Heptylaniline**.



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Caption: Logical relationship of inputs, processes, and outputs in the HPLC method.

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References

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